

# Technical Support Center: Safe Handling and Storage of Diallyl Chlorophosphate

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## Compound of Interest

Compound Name: *Diallyl chlorophosphate*

CAS No.: 16383-57-6

Cat. No.: B097460

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A Note on Scientific Integrity: **Diallyl chlorophosphate** (CAS No. 16383-57-6) is a specialized organophosphorus compound for which comprehensive, publicly available safety data is limited. This guide has been constructed by synthesizing information on its known chemical structure, the established reactivity of the chlorophosphate functional group, and the general hazards of organophosphate compounds.<sup>[1][2]</sup> All protocols herein are based on a conservative risk assessment assuming high toxicity, corrosivity, and reactivity. Users must conduct a thorough, institution-specific risk assessment before beginning any experiment. Data from analogous compounds like Diethyl chlorophosphate is used for illustrative purposes only and is clearly noted.

## Section 1: Frequently Asked Questions (FAQs) - Core Knowledge

Q1: What is **Diallyl Chlorophosphate** and what are its primary hazards?

**Diallyl chlorophosphate** (CAS: 16383-57-6) is an organophosphorus compound containing a reactive chlorophosphate center and two allyl functional groups.<sup>[3][4]</sup> Based on its structure, its

primary hazards are:

- **High Acute Toxicity:** Like many organophosphates, it is presumed to be highly toxic if inhaled, ingested, or absorbed through the skin.[1][5] Organophosphates can act as cholinesterase inhibitors, leading to a range of severe and potentially fatal neurotoxic effects.[2][6][7]
- **Corrosivity:** The chlorophosphate group makes the compound highly susceptible to hydrolysis. Contact with moisture (e.g., in the air, on skin, in mucous membranes) will likely produce corrosive hydrogen chloride (HCl) gas and phosphoric acid derivatives, causing severe chemical burns.[8][9][10]
- **Water Reactivity:** It is a water-sensitive chemical.[8] Contact with water can lead to a vigorous reaction, liberating toxic and corrosive gases.[10][11]

## Q2: Why is this compound considered moisture-sensitive?

The phosphorus-chlorine (P-Cl) bond in **Diallyl chlorophosphate** is highly electrophilic and readily attacked by nucleophiles, with water being a common and potent one. This hydrolysis reaction breaks the P-Cl bond, leading to the formation of hydrogen chloride gas. This reaction not only degrades the reagent but also creates a hazardous, corrosive atmosphere within the storage container and fume hood.[8] Therefore, all handling and storage must be performed under strictly anhydrous (dry) conditions.

## Q3: What are the known decomposition products?

Upon reaction with water or heat, **Diallyl chlorophosphate** is expected to decompose into hazardous products including, but not limited to, hydrogen chloride gas, carbon oxides (CO, CO<sub>2</sub>), and various oxides of phosphorus.[10][11][12]

## Section 2: Troubleshooting Guide - Personal Protective Equipment (PPE)

**Issue:** I'm not sure what level of PPE is required for handling **Diallyl chlorophosphate**.

**Solution:** A maximum-protection approach is mandatory. Given the presumed high dermal toxicity and corrosivity, standard laboratory PPE is insufficient.[13][14][15]

### Step-by-Step PPE Protocol:

- **Body Protection:** Wear a flame-retardant lab coat over long-sleeved clothing and long pants. For transfers of significant quantities, a chemical-resistant apron is required.[13][16]
- **Hand Protection:** Use heavy-duty, chemical-resistant gloves. Double-gloving is strongly recommended. The outer glove should be a robust material like butyl or neoprene rubber, while the inner glove can be nitrile.[11][13]
  - **Causality:** The chlorophosphate can rapidly penetrate standard thin nitrile gloves. Double-gloving provides a critical time buffer in case of a splash, allowing you to remove the contaminated outer glove without compromising your skin's safety. Always check the glove manufacturer's compatibility chart for organophosphates and chlorinated compounds.
- **Eye and Face Protection:** Wear chemical safety goggles that form a complete seal around the eyes. In addition, a full-face shield must be worn over the goggles to protect against splashes.[16][17]
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood with a tested and reliable airflow.[8] If there is any risk of the fume hood failing or for emergency response, a respirator with a suitable cartridge for organic vapors and acid gases should be readily available.[13][17]

### Table 1: PPE Specification Summary

Protection Type	Minimum Requirement	Recommended for Transfers	Rationale
Body	Flame-retardant lab coat	Chemical-resistant apron	Protects against splashes and skin contact.[13]
Hands	Double-gloved (e.g., nitrile inner, neoprene/butyl outer)	Double-gloved (e.g., nitrile inner, neoprene/butyl outer)	High dermal toxicity and corrosivity require robust barrier protection.[18]
Eyes/Face	Chemical safety goggles	Goggles AND full-face shield	Prevents severe eye damage from splashes of corrosive liquid.[16][17]
Respiratory	Certified chemical fume hood	Certified chemical fume hood	Prevents inhalation of highly toxic and corrosive vapors.[8]

## Section 3: Troubleshooting Guide - Safe Handling & Storage

**Issue:** The reagent appears cloudy or is fuming slightly upon opening.

**Cause:** This indicates a breach in the container seal, leading to exposure to atmospheric moisture and subsequent hydrolysis. The fuming is likely HCl gas.

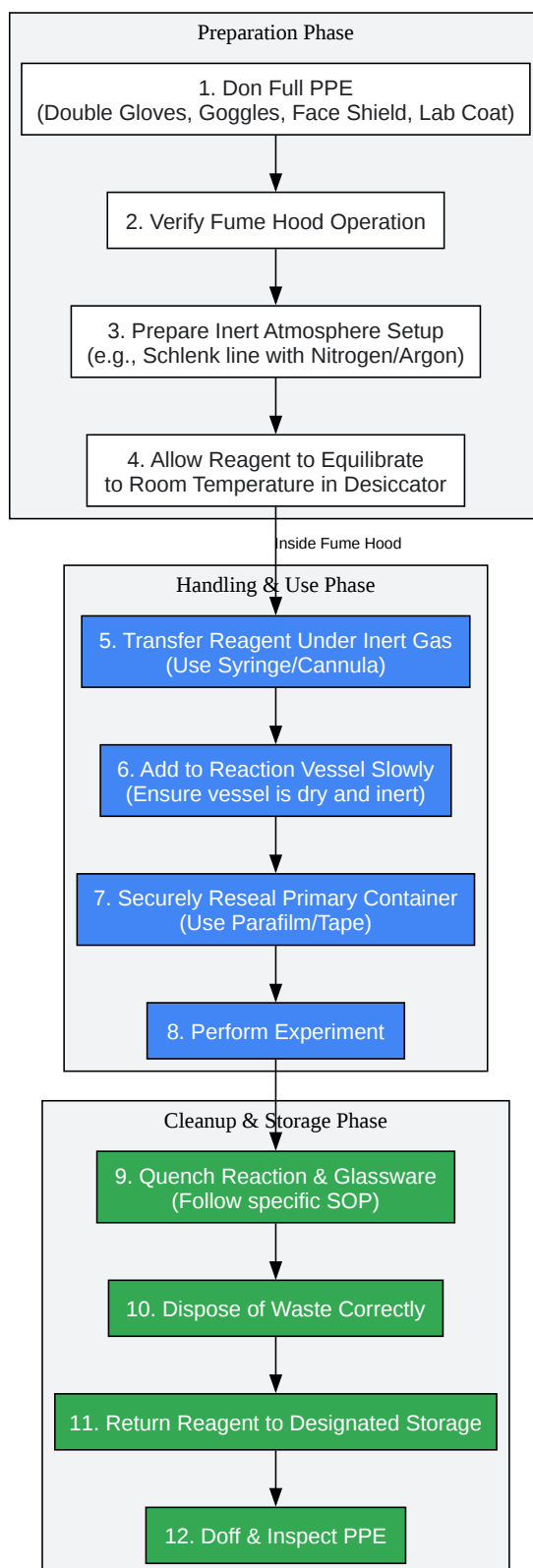
**Solution:**

- **Do NOT Use:** The reagent is likely partially decomposed and may be at a higher internal pressure. Do not proceed with the experiment.
- **Handle with Extreme Caution:** Place the container in a secondary containment bin within the fume hood.

- Quench & Dispose: The material should be quenched using appropriate laboratory procedures for reactive organophosphates and disposed of as hazardous waste. Consult your institution's Environmental Health & Safety (EHS) office for specific guidance.[\[8\]](#)

## Workflow for Safe Handling and Use

The following workflow is designed to minimize exposure and prevent accidental release.



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Caption: Experimental workflow for **Diallyl Chlorophosphate**.

#### Q4: How must **Diallyl Chlorophosphate** be stored?

Answer: Proper storage is critical to maintaining reagent integrity and ensuring safety.[19]

- Atmosphere: Store under an inert atmosphere (Nitrogen or Argon).[20] Many suppliers package this in bottles with a Sure/Seal™ septum-inlet cap to facilitate transfer via syringe while maintaining an inert headspace.
- Temperature: Store in a cool, dry, well-ventilated location, away from sources of heat or ignition.[19] Refrigeration may be appropriate to slow decomposition, but the container must be warmed to room temperature in a desiccator before opening to prevent condensation of atmospheric moisture onto the cold reagent.[21][22]
- Location: Store in a dedicated cabinet for corrosive and water-reactive materials.[17] Do not store with strong oxidizing agents, bases, or alcohols.[10] Use secondary containment (e.g., a plastic or glass tray) to contain any potential leaks.

### Section 4: Troubleshooting Guide - Spills & Exposure

Issue: I've spilled a small amount (<10 mL) of **Diallyl Chlorophosphate** inside the fume hood.

Solution: For minor spills inside a fume hood, trained lab personnel can perform the cleanup.

- Alert & Secure: Alert others in the lab. Ensure the fume hood sash is kept as low as possible.
- Contain: Cover the spill with an inert absorbent material like vermiculite or sand. Do NOT use combustible materials like paper towels.
- Neutralize (with caution): Once absorbed, the material can be cautiously treated with a neutralizing agent like sodium bicarbonate (soda ash) to react with the acidic components. This may generate gas, so proceed slowly.
- Collect: Carefully scoop the absorbed and neutralized material into a designated, labeled hazardous waste container.
- Decontaminate: Wipe the spill area with a cloth dampened with a basic solution (e.g., 5% sodium bicarbonate), followed by a soap and water wash, and finally a clean water rinse.[23]

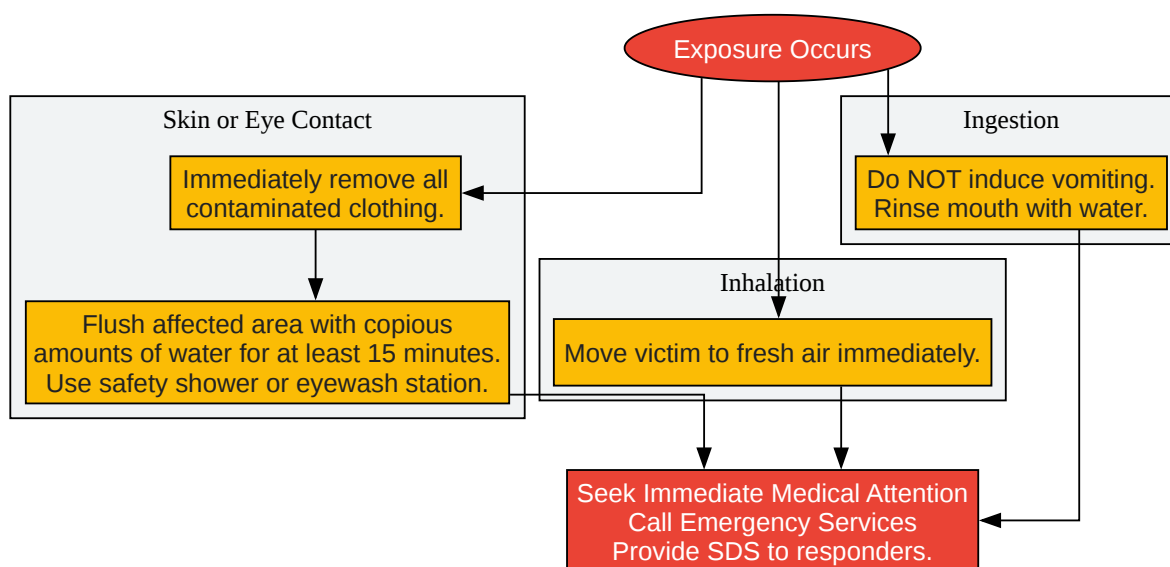
All cleaning materials must be disposed of as hazardous waste.

## Issue: I've been exposed to **Diallyl Chlorophosphate**.

This is a medical emergency. The primary goal is immediate and thorough decontamination.

[24][25]

Emergency Response Logic:



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